

# UV-Spectrophotometric determination of Bambuterol hydrochloride.

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## Compound of Interest

Compound Name: *Bambuterol-d9hydrochloride*

Cat. No.: *B586135*

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An advanced and validated analytical method for the precise quantification of Bambuterol hydrochloride in bulk and pharmaceutical dosage forms has been developed using UV-spectrophotometry. This method is recognized for its simplicity, cost-effectiveness, and rapidity, making it a highly suitable technique for routine quality control analysis.

## Introduction

Bambuterol hydrochloride, chemically known as (RS)-5-[2-(tert-butylamino)-1-hydroxyethyl]-m-phenylene bis(dimethylcarbamate) hydrochloride, is a long-acting  $\beta$ 2-adrenoceptor agonist utilized in the management of asthma. The accurate determination of this active pharmaceutical ingredient in formulations is crucial for ensuring therapeutic efficacy and patient safety. The developed UV-spectrophotometric method relies on the principle that the drug exhibits significant absorbance at a specific wavelength in the ultraviolet region.

## Methodology

The analytical method was developed and validated based on the guidelines stipulated by the International Council for Harmonisation (ICH).

## Instrumentation

A double-beam UV-Visible spectrophotometer, equipped with 1 cm quartz cuvettes, was employed for all absorbance measurements.

## Reagents and Materials

- Bambuterol hydrochloride (API)
- Methanol (AR Grade)
- Distilled water
- Pharmaceutical formulation containing Bambuterol hydrochloride

## Preparation of Standard Stock Solution

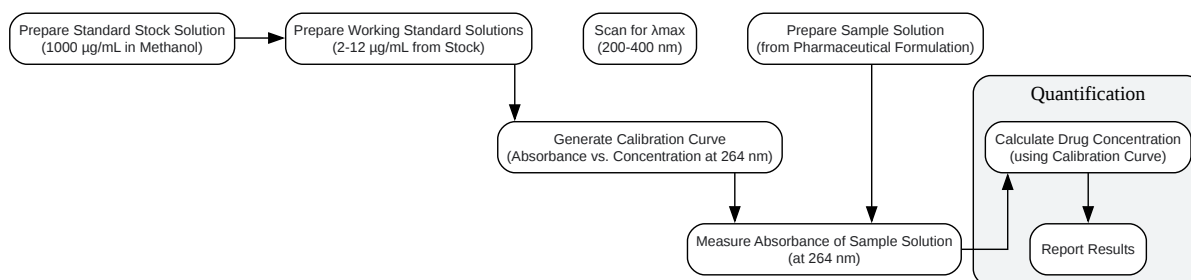
A standard stock solution was prepared by accurately weighing 100 mg of Bambuterol hydrochloride and dissolving it in 100 mL of methanol to achieve a concentration of 1000 µg/mL.

## Determination of Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )

The standard stock solution was further diluted with methanol to obtain a concentration of 10 µg/mL. This solution was then scanned in the UV region between 200-400 nm against a methanol blank. The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) was determined to be 264 nm.

## Experimental Protocol

A detailed workflow for the UV-spectrophotometric determination of Bambuterol hydrochloride is outlined below:



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